

Spectroscopic Analysis of 1H-Indole-5-carboximidamide: A Technical Guide

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Compound of Interest

Compound Name: 1H-Indole-5-carboximidamide

CAS No.: 71889-75-3

Cat. No.: B1208729

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectroscopic analysis of **1H-Indole-5-carboximidamide**, a molecule of interest in medicinal chemistry and drug development. Due to the limited availability of direct experimental data for this specific compound, this document presents predicted Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data based on the analysis of structurally related compounds, namely indole-5-carboxylic acid and 5-cyanoindole. Furthermore, comprehensive, step-by-step experimental protocols for NMR and MS analysis are provided to guide researchers in the characterization of this and similar molecules.

Predicted Spectroscopic Data

The following tables summarize the predicted ^1H NMR, ^{13}C NMR, and Mass Spectrometry data for **1H-Indole-5-carboximidamide**. These predictions are derived from known substituent effects on the indole ring system and the spectral data of analogous compounds.

Table 1: Predicted ^1H NMR Spectral Data of **1H-Indole-5-carboximidamide** (in DMSO- d_6)

Proton Position	Predicted Chemical Shift (δ ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
H-1 (NH)	~11.5	br s	-
H-2	~7.5	t	~2.5
H-3	~6.5	t	~2.5
H-4	~7.8	d	~8.5
H-6	~7.6	dd	~8.5, ~1.5
H-7	~8.0	d	~1.5
-C(=NH)NH ₂	~8.5 (NH), ~9.0 (NH ₂)	br s	-

Table 2: Predicted ¹³C NMR Spectral Data of **1H-Indole-5-carboximidamide** (in DMSO-d₆)

Carbon Position	Predicted Chemical Shift (δ ppm)
C-2	~125
C-3	~103
C-3a	~128
C-4	~122
C-5	~123
C-6	~120
C-7	~112
C-7a	~136
-C(=NH)NH ₂	~165

Table 3: Predicted Mass Spectrometry Data for **1H-Indole-5-carboximidamide**

Parameter	Predicted Value
Molecular Formula	C ₉ H ₉ N ₃
Molecular Weight	159.19 g/mol
Predicted [M+H] ⁺ (ESI-MS)	160.0869
Predicted Fragmentation	Loss of NH ₃ , cleavage of the carboximidamide group

Experimental Protocols

The following are detailed protocols for the spectroscopic analysis of **1H-Indole-5-carboximidamide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To acquire ¹H and ¹³C NMR spectra for structural elucidation.

Materials:

- **1H-Indole-5-carboximidamide** sample (5-10 mg for ¹H, 20-50 mg for ¹³C)
- Deuterated solvent (e.g., DMSO-d₆)
- NMR tubes (5 mm)
- NMR spectrometer (e.g., 400 MHz or higher)

Procedure:

- Sample Preparation:
 - Accurately weigh the sample and dissolve it in approximately 0.6-0.7 mL of the deuterated solvent in a clean, dry vial.
 - Ensure the sample is fully dissolved. Gentle vortexing or sonication may be applied if necessary.

- Transfer the solution to an NMR tube.
- Instrument Setup:
 - Insert the NMR tube into the spectrometer.
 - Lock the spectrometer on the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity.
- ^1H NMR Acquisition:
 - Set the appropriate spectral width and acquisition time.
 - Use a standard pulse sequence (e.g., zg30).
 - Set the number of scans (typically 8-16 for a sample of this concentration).
 - Acquire the Free Induction Decay (FID).
- ^{13}C NMR Acquisition:
 - Switch the probe to the ^{13}C channel.
 - Set the appropriate spectral width and acquisition time.
 - Use a proton-decoupled pulse sequence (e.g., zgpg30).
 - Set a sufficient number of scans for adequate signal-to-noise (this may range from hundreds to thousands of scans depending on the sample concentration and spectrometer sensitivity).
 - Acquire the FID.
- Data Processing:
 - Apply a Fourier transform to the FIDs of both ^1H and ^{13}C spectra.
 - Phase correct the spectra.

- Calibrate the chemical shift scale using the residual solvent peak as a reference (DMSO- d_6 : $\delta H = 2.50$ ppm, $\delta C = 39.52$ ppm).
- Integrate the peaks in the 1H spectrum.
- Analyze the chemical shifts, multiplicities, and coupling constants to assign the signals to the respective nuclei in the molecule.

Electrospray Ionization Mass Spectrometry (ESI-MS)

Objective: To determine the molecular weight and fragmentation pattern of the compound.

Materials:

- **1H-Indole-5-carboximidamide** sample
- High-purity solvents (e.g., methanol, acetonitrile, water)
- Formic acid (for positive ion mode)
- Vials for sample preparation
- ESI-Mass Spectrometer

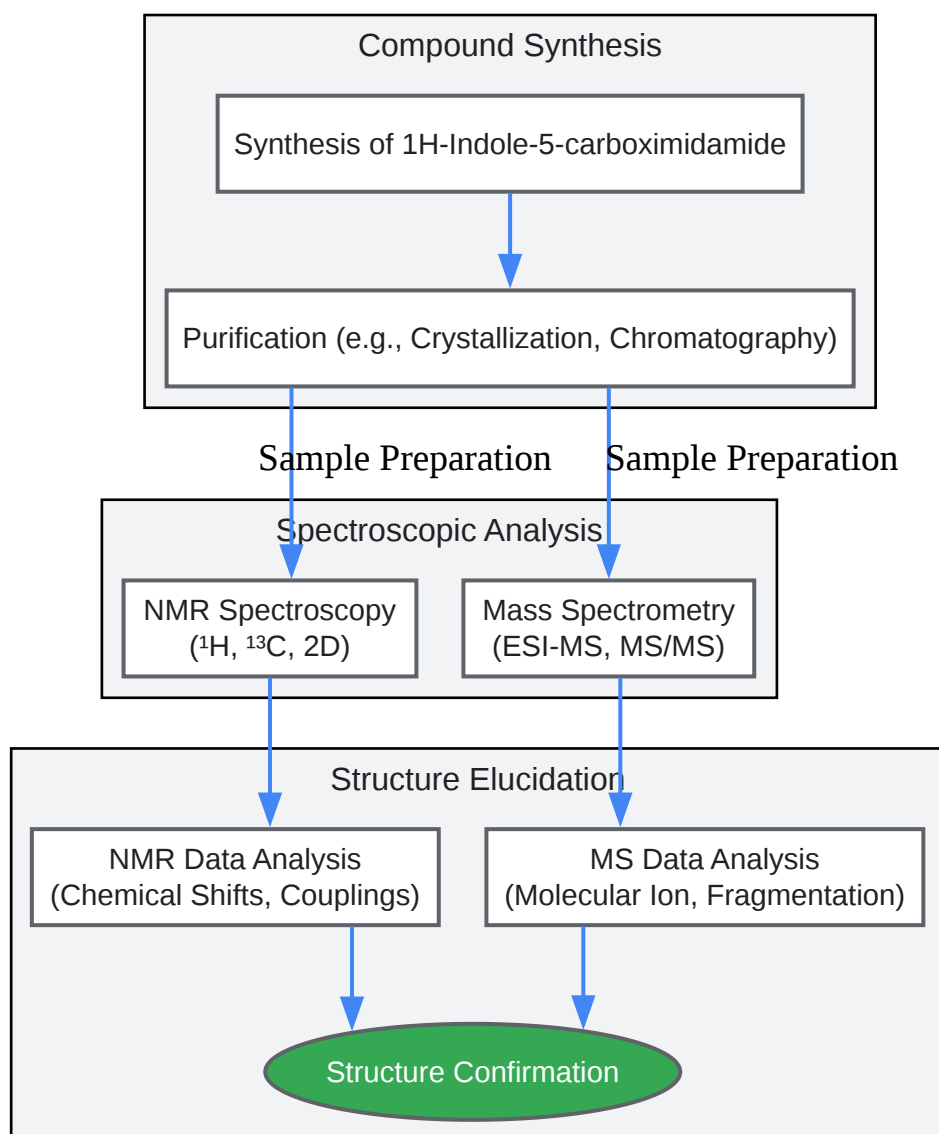
Procedure:

- Sample Preparation:
 - Prepare a stock solution of the sample at a concentration of approximately 1 mg/mL in a suitable solvent (e.g., methanol).
 - From the stock solution, prepare a dilute solution for analysis (typically 1-10 $\mu\text{g/mL}$) in a solvent mixture appropriate for ESI, such as 50:50 acetonitrile:water with 0.1% formic acid.
- Instrument Setup and Calibration:
 - Calibrate the mass spectrometer using a standard calibration solution to ensure mass accuracy.

- Set the ESI source parameters, including capillary voltage, nebulizer gas pressure, and drying gas flow rate and temperature.
- Set the mass analyzer to scan a relevant mass range (e.g., m/z 50-500).
- Data Acquisition:
 - Introduce the sample solution into the mass spectrometer via direct infusion or through a liquid chromatography system.
 - Acquire the mass spectrum in positive ion mode to observe the protonated molecule $[M+H]^+$.
 - If fragmentation information is desired, perform tandem MS (MS/MS) experiments by selecting the $[M+H]^+$ ion and subjecting it to collision-induced dissociation (CID).
- Data Analysis:
 - Determine the accurate mass of the molecular ion and compare it to the calculated exact mass of the proposed formula ($C_9H_9N_3$).
 - Analyze the fragmentation pattern from the MS/MS spectrum to confirm the structure of the molecule.

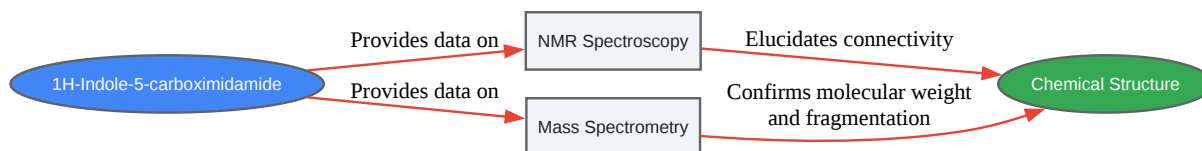
Visualizations

The following diagrams illustrate the logical workflow for the spectroscopic analysis of a synthesized compound like **1H-Indole-5-carboximidamide**.



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Caption: Experimental workflow for the synthesis and spectroscopic identification.



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Caption: Logical relationship between the compound and analytical techniques.

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